

Butyl octyl phthalate chemical properties and structure

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Compound of Interest

Compound Name: Butyl octyl phthalate

Cat. No.: B165906

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An In-depth Technical Guide to **Butyl Octyl Phthalate**: Chemical Properties and Structure

Introduction

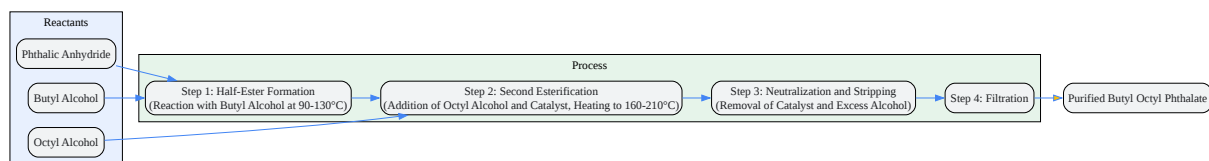
Butyl octyl phthalate (BOP), a member of the phthalate ester family, is a significant industrial chemical primarily utilized as a plasticizer to enhance the flexibility and durability of various polymers, most notably polyvinyl chloride (PVC).^[1] Its chemical structure, characterized by a benzene ring with two adjacent ester groups—one bonded to a butyl chain and the other to an octyl chain—imparts properties that make it suitable for a range of applications, from adhesives and coatings to consumer products.^{[2][3]} This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **butyl octyl phthalate**, tailored for researchers, scientists, and professionals in drug development.

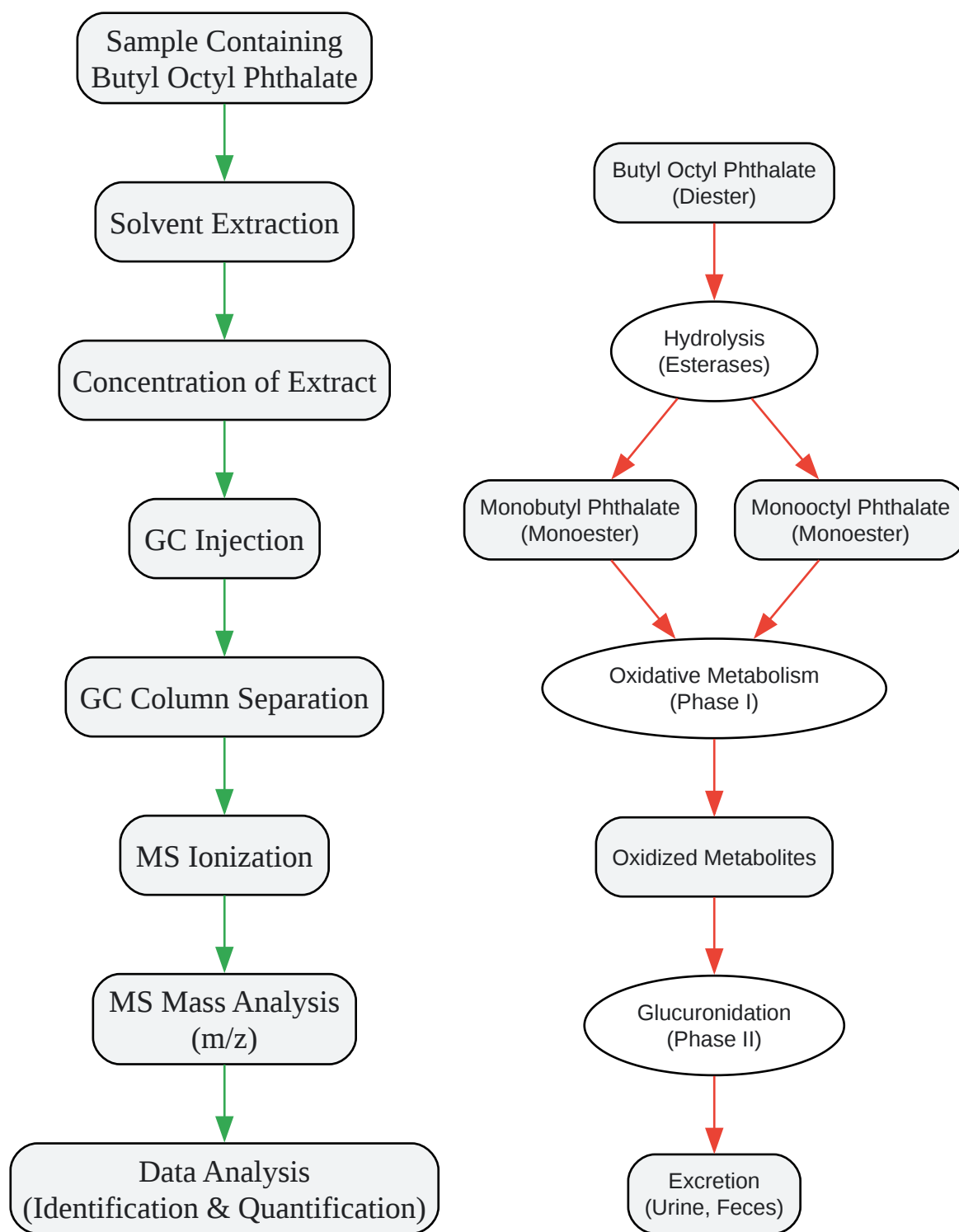
Chemical Structure and Identification

Butyl octyl phthalate is the 1,2-benzenedicarboxylate ester with butyl and octyl side chains.^[3]

- Chemical Formula: $C_{20}H_{30}O_4$ ^[4]
- Molecular Weight: 334.45 g/mol ^{[4][5]}
- CAS Registry Number: 84-78-6^[3]
- IUPAC Name: 1-O-butyl 2-O-octyl benzene-1,2-dicarboxylate^{[2][6]}

- Synonyms: Phthalic acid, butyl octyl ester; Octyl butyl phthalate; Plasticizer BOP; Staflex BOP[3][5][7]





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